

A Comprehensive Technical Guide to 5-Methoxy-2-methylphenol for Advanced Research

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Methoxy-2-methylphenol**

Cat. No.: **B1589295**

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This document provides a detailed technical overview of **5-Methoxy-2-methylphenol** (CAS No. 20734-74-1), a substituted phenol of interest to researchers and professionals in drug development and chemical synthesis. This guide delineates its chemical identity, structural characteristics, and critical safety protocols, offering a foundational resource for its application in a laboratory setting.

Section 1: Chemical Identity and Molecular Structure

5-Methoxy-2-methylphenol is an aromatic organic compound featuring both a hydroxyl and a methoxy group attached to a toluene backbone. Understanding its precise identity is crucial for experimental design and interpretation.

Nomenclature and Identification

The compound is identified by several synonyms, reflecting different systematic naming conventions. Its unique CAS Registry Number is the most reliable identifier.

- Systematic IUPAC Name: **5-methoxy-2-methylphenol**[\[1\]](#)
- CAS Registry Number: 20734-74-1[\[1\]](#)

- Molecular Formula: C₈H₁₀O₂[\[1\]](#)[\[2\]](#)
- Molecular Weight: 138.16 g/mol [\[1\]](#)[\[2\]](#)

A comprehensive list of synonyms and identifiers is provided in the table below for cross-referencing purposes.

Table 1: Synonyms and Identifiers for **5-Methoxy-2-methylphenol**

Identifier Type	Value
CAS Number	20734-74-1
IUPAC Name	5-methoxy-2-methylphenol
Other Synonyms	Phenol, 5-methoxy-2-methyl-[1] o-Cresol, 5-methoxy-[1] 3-Methoxy-6-methylphenol[1] 2-Hydroxy-4-methoxy-1-methylbenzene[1]
InChI	InChI=1S/C8H10O2/c1-6-3-4-7(10-2)5-8(6)9/h3-5,9H,1-2H3 [1] [2]
InChIKey	QXIOWYFFTWSHE-UHFFFAOYSA-N [1] [2]
SMILES	CC1=C(C=C(C=C1)OC)O [1] [2]
EC Number	959-899-1 [1]
FDA UNII	GF9UJ4G65C [1]

Structural Representation

The molecular structure dictates the compound's chemical reactivity and physical properties. The arrangement of the methyl, hydroxyl, and methoxy groups on the benzene ring influences its electronic and steric characteristics.

Caption: Molecular Structure of **5-Methoxy-2-methylphenol**

Section 2: Physicochemical Properties

While extensive experimental data for **5-Methoxy-2-methylphenol** is not as widely published as for its isomers, computational and predicted properties provide valuable insights for handling and experimental planning.

Table 2: Computed Physicochemical Properties

Property	Value	Source
Molecular Weight	138.16 g/mol	PubChem[1]
XLogP3	2.1	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	138.068079557 Da	PubChem[1]
Topological Polar Surface Area	29.5 Å ²	PubChem[1]

Note: These properties are computationally derived and should be used as estimates.

Section 3: Applications in Research and Development

Substituted phenols are a critical class of intermediates in organic synthesis. While specific, large-scale applications for **5-Methoxy-2-methylphenol** are not broadly documented, its structural motifs are present in various biologically active molecules. Its isomeric counterpart, 2-Methoxy-5-methylphenol (Isocreosol), is noted for its use as an intermediate for pharmaceuticals.[3][4] This suggests that **5-Methoxy-2-methylphenol** holds potential as a building block in medicinal chemistry and materials science.

Potential research applications include:

- **Scaffold for Drug Discovery:** The phenol and methoxy groups offer reactive sites for derivatization, enabling the synthesis of libraries of compounds for screening against biological targets. The overall structure can serve as a fragment for fragment-based drug design.
- **Synthesis of Complex Molecules:** It can act as a precursor for more complex molecular architectures, including natural product analogs and novel therapeutic agents.
- **Antioxidant Research:** Phenolic compounds are well-known for their antioxidant properties. Research could explore the radical-scavenging capabilities of **5-Methoxy-2-methylphenol** and its derivatives.

Section 4: Safety, Handling, and Hazard Management

Adherence to strict safety protocols is mandatory when handling **5-Methoxy-2-methylphenol**. The compound is classified as hazardous under the Globally Harmonized System (GHS).

GHS Hazard Classification

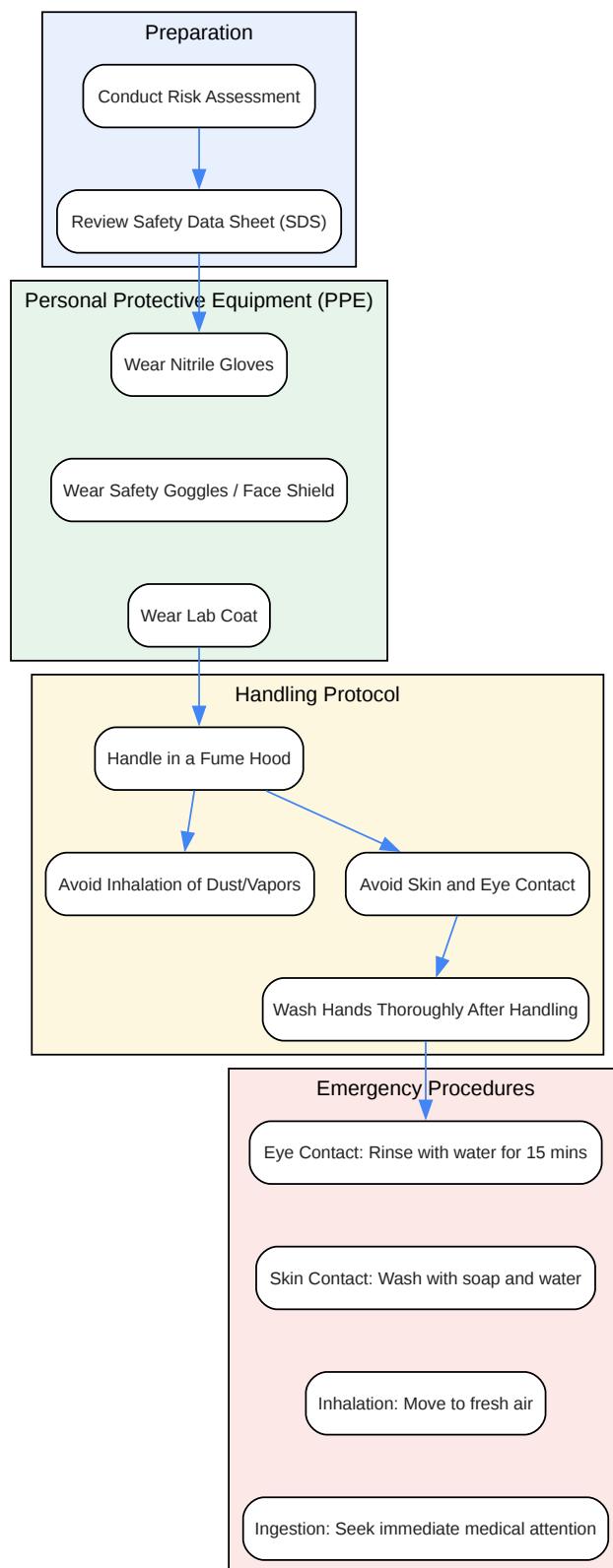
- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[[1](#)]
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[[1](#)]
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[[1](#)]
- Specific Target Organ Toxicity, Single Exposure (Category 3): H335 - May cause respiratory irritation.[[1](#)]

Table 3: GHS Hazard Information

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute toxicity, oral	4	GHS07	Warning	H302: Harmful if swallowed
Skin corrosion/irritation	2	GHS07	Warning	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	GHS07	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	GHS07	Warning	H335: May cause respiratory irritation

Recommended Handling and Personal Protective Equipment (PPE)

A systematic approach to safety is essential to minimize exposure and risk. The following workflow outlines the necessary precautions.

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Caption: Recommended Safety Workflow for Handling **5-Methoxy-2-methylphenol**

First-Aid Measures

- In case of skin contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[5]
- In case of eye contact: Rinse immediately with plenty of water, including under the eyelids, for at least 15 minutes. Seek medical attention.[5]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. If symptoms occur, seek medical attention.[5]
- If swallowed: Call a poison control center or doctor immediately if you feel unwell.[5]

Always consult the material's specific Safety Data Sheet (SDS) before use for complete and detailed safety information.

Section 5: Conclusion

5-Methoxy-2-methylphenol is a valuable chemical intermediate with significant potential for application in drug discovery and chemical synthesis. Its well-defined structure and reactive functional groups make it an attractive starting material for creating novel molecules. A thorough understanding of its chemical identity, coupled with stringent adherence to safety and handling protocols, is paramount for its effective and safe utilization in a research and development environment.

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